

Molecular weight and formula of 1,3-Bis(4-pyridyl)propane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Bis(4-pyridyl)propane

Cat. No.: B096761

[Get Quote](#)

Technical Guide: 1,3-Bis(4-pyridyl)propane

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **1,3-Bis(4-pyridyl)propane**, a versatile bidentate ligand used extensively in the fields of coordination chemistry, crystal engineering, and materials science. Its linear and flexible nature makes it a valuable building block for the synthesis of metal-organic frameworks (MOFs) and coordination polymers.

Molecular and Physical Properties

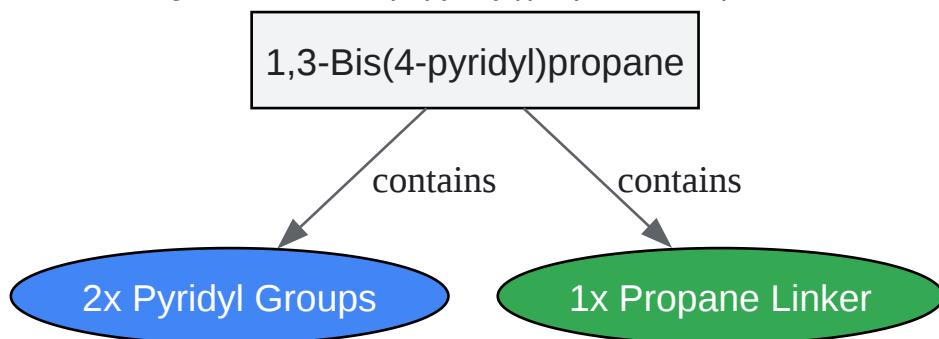
The fundamental properties of **1,3-Bis(4-pyridyl)propane** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	References
Chemical Formula	C ₁₃ H ₁₄ N ₂	[1] [2] [3] [4] [5]
Molecular Weight	198.26 g/mol	[1] [2] [6] [7]
Synonyms	4,4'-Trimethylenedipyridine, 1,3-Di(4-pyridyl)propane	[1] [6]
CAS Number	17252-51-6	[1] [2] [6]

Structural Composition

The structure of **1,3-Bis(4-pyridyl)propane** consists of two pyridyl rings linked by a central propane chain. This arrangement allows for the formation of coordination complexes and extended networks. The logical relationship between these components is illustrated in the diagram below.

Diagram of 1,3-Bis(4-pyridyl)propane Components



[Click to download full resolution via product page](#)

Caption: Structural components of **1,3-Bis(4-pyridyl)propane**.

This document is intended for technical reference. For detailed experimental protocols involving **1,3-Bis(4-pyridyl)propane**, direct consultation of peer-reviewed literature in the relevant application area is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,3-Bis(4-pyridyl)propane | C13H14N2 | CID 87019 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. 1,3-Di(4-pyridyl)propane | CymitQuimica [cymitquimica.com]

- 4. jk-sci.com [jk-sci.com]
- 5. strem.com [strem.com]
- 6. nbinno.com [nbino.com]
- 7. 1,3-Di(4-pyridyl)propane-Molbase [molbase.com]
- To cite this document: BenchChem. [Molecular weight and formula of 1,3-Bis(4-pyridyl)propane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096761#molecular-weight-and-formula-of-1-3-bis-4-pyridyl-propane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com